

Technical Guide: Structural and Functional Divergence of Tranylcypromine Enantiomers

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Compound of Interest

Compound Name: (+)-Tranylcypromine Hydrochloride

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Executive Summary

Tranylcypromine (TCP), a non-selective monoamine oxidase inhibitor (MAOI), has historically been utilized as a racemic mixture (trans-(

-2-phenylcyclopropylamine) for the treatment of major depressive disorder.[1][2][3] However, the distinct pharmacological profiles of its enantiomers—(+)-TCP and (-)-TCP—have catalyzed a bifurcation in therapeutic application.[1]

While the (+)-(1S, 2R) isomer drives the potent MAO inhibition required for neuropsychiatric efficacy, the (-)-(1R, 2S) isomer has emerged as a privileged scaffold for the inhibition of Lysine-Specific Demethylase 1 (LSD1/KDM1A), a critical target in oncology.[2] This guide delineates the stereochemical, mechanistic, and experimental differences between these isomers to support precision drug development.

Stereochemical Foundation

Tranylcypromine possesses two chiral centers at the cyclopropane ring (C1 and C2).[2] The clinically relevant form is the trans diastereomer, which exists as a pair of enantiomers.

Absolute Configuration

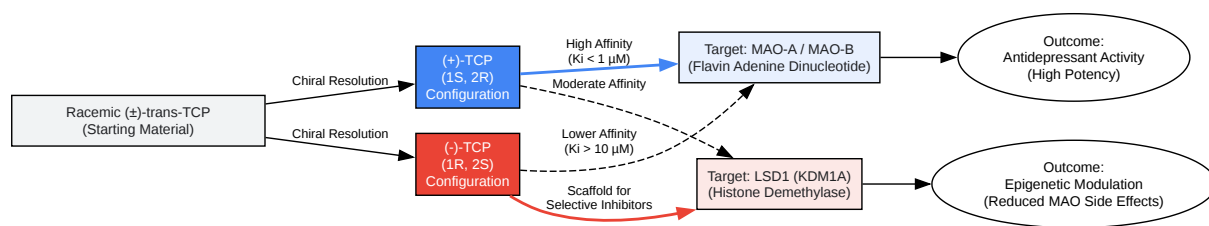
The structural distinction relies on the spatial orientation of the amine group relative to the phenyl ring and the cyclopropane plane.

Isomer	Optical Rotation	Absolute Configuration	Primary Therapeutic Relevance
(+)-TCP	Dextrorotatory (+)	(1S, 2R)	Neuropsychiatry: Potent MAO-A/B inhibition (Antidepressant). [1] [2]
(-)-TCP	Levorotatory (-)	(1R, 2S)	Oncology: LSD1 Inhibition (Acute Myeloid Leukemia). [2]

Note on Nomenclature: The (1S, 2R) configuration of (+)-TCP mimics the spatial arrangement of (+)-(S)-amphetamine, correlating with its potent psychomotor stimulant properties.[\[1\]](#)[\[2\]](#)

Structural Topology Diagram

The following diagram illustrates the stereochemical relationship and the resulting therapeutic bifurcation.



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Caption: Divergent therapeutic pathways of Tranylcypromine enantiomers based on absolute configuration.

Pharmacodynamic Divergence

Monoamine Oxidase (MAO) Inhibition

The antidepressant effect of TCP is driven by the irreversible inhibition of MAO-A and MAO-B.

- Mechanism: TCP acts as a mechanism-based "suicide" inhibitor.^{[1][2]} The amine is oxidized by the FAD cofactor to a radical cation, which opens the cyclopropyl ring and forms a covalent adduct with the N(5) atom of the flavin.
- Isomer Specificity: The (+)-(1S, 2R) isomer is approximately 4- to 10-fold more potent against MAO-B and MAO-A compared to the (-)-isomer.^{[1][2]} The (1S, 2R) geometry aligns optimally within the "aromatic cage" (Tyr398/Tyr435 in MAO-B), facilitating the single-electron transfer required for ring opening.

LSD1 (KDM1A) Inhibition

LSD1 is a homolog of MAO that demethylates Histone H3K4, repressing tumor suppressor genes.^{[1][2]}

- Mechanism: Similar to MAO, LSD1 inhibition involves FAD adduct formation.^{[1][2]}
- Isomer Specificity: While both enantiomers inhibit LSD1 with comparable intrinsic potency ($K_i \sim 20\text{--}30 \mu\text{M}$ for the native molecule), the (-)-(1R, 2S) isomer is the preferred starting scaffold for drug design.^[2]
- Why (-)-TCP? The (-)-isomer has significantly weaker MAO inhibitory activity.^[2] By derivatizing the (-)-isomer (e.g., adding 4-benzamide or piperazine groups), researchers can increase LSD1 potency into the nanomolar range while maintaining low MAO affinity, thus avoiding the severe "cheese effect" (tyramine pressor response) associated with MAO inhibition.^[2]

Comparative Potency Data

Target Enzyme	(+)-(1S, 2R)-TCP	(-)-(1R, 2S)-TCP	Biological Implication
MAO-B (Human)	~0.5 μ M	~5.0 μ M	(+)-isomer drives dopaminergic effects. [1] [2]
MAO-A (Human)	~1.0 μ M	~4.0 μ M	(+)-isomer drives serotonergic/adrenergic effects. [1] [2]
LSD1 (KDM1A)	~25 μ M	~28 μ M	Native potency is similar; (-)-isomer preferred for selectivity. [2]

Experimental Protocols

Protocol: Chiral Resolution of ($\pm$)-Tranylcypromine

Objective: Isolate enantiomerically pure (+)-TCP and (-)-TCP from the commercial racemate using L-(+)-Tartaric acid.[\[1\]](#)[\[2\]](#)

Reagents:

- ($\pm$)-trans-2-Phenylcyclopropylamine hydrochloride (10 g)
- L-(+)-Tartaric acid[\[2\]](#)
- Ethanol (Absolute)[\[2\]](#)
- Water (Deionized)[\[2\]](#)[\[3\]](#)
- Sodium Hydroxide (2M)[\[2\]](#)

Workflow:

- Free Base Liberation:

- Dissolve 10 g of (±)-TCP HCl in minimal water.
- Basify with 2M NaOH to pH > 12.
- Extract with diethyl ether (3 x 50 mL), dry over
, and evaporate to obtain the free base oil.
- Salt Formation:
 - Dissolve the free base in hot ethanol.
 - Add 1 equivalent of L-(+)-Tartaric acid dissolved in hot ethanol.
- Fractional Crystallization:
 - Allow the solution to cool slowly to room temperature, then refrigerate at 4°C for 24 hours.
 - Precipitate: The salt formed is typically enriched with the (+)-(1S, 2R)-TCP-L-tartrate.[2]
 - Supernatant: Contains the enriched (-)-(1R, 2S) isomer.[1][2]
- Recrystallization:
 - Recrystallize the precipitate from ethanol/water (9:1) until constant melting point and optical rotation are achieved (
for the HCl salt).[3]
- Recovery of (-)-Isomer:
 - Evaporate the supernatant. Liberate the free base.
 - Repeat the process using D-(-)-Tartaric acid to crystallize the (-)-(1R, 2S) isomer.

Protocol: LSD1 Inhibition Assay (Fluorometric)

Objective: Quantify the inhibitory potency (IC₅₀) of TCP derivatives against LSD1.[2]

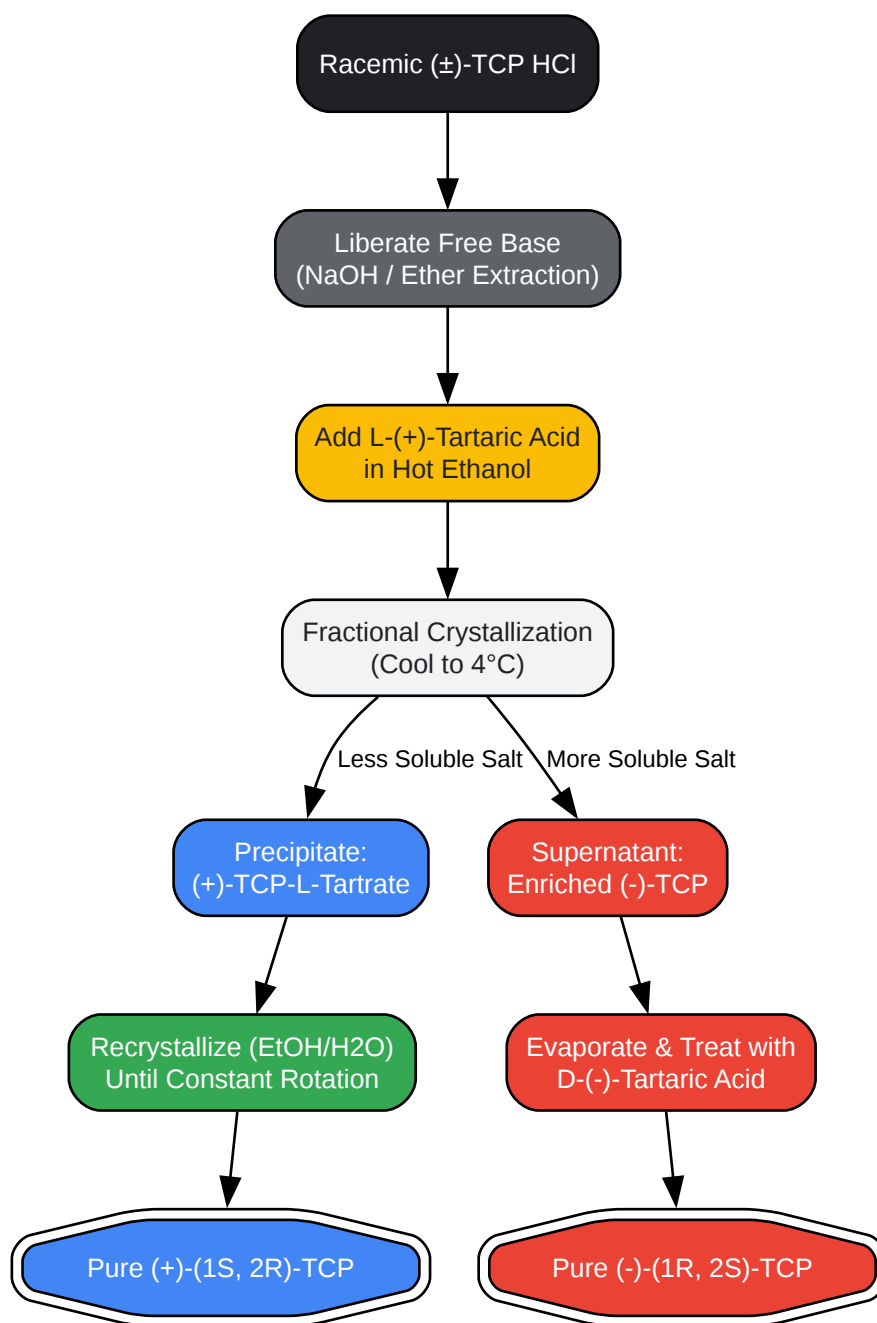
Materials:

- Recombinant Human LSD1 (1-852)[2]
- Substrate: H3K4me2 peptide (ARTKQTARK(Me2)STGGKAPRKQLA)[2]
- Coupling Enzyme: Horseradish Peroxidase (HRP)[2]
- Detection Reagent: Amplex Red (10-acetyl-3,7-dihydroxyphenoxazine)[2]

Step-by-Step:

- Buffer Prep: 50 mM HEPES (pH 7.5), 0.1 mM antipyrine, 0.1 mg/mL BSA.
- Incubation: Mix LSD1 enzyme (50 nM final) with varying concentrations of the TCP isomer (0.1 nM – 100 μ M) in a 96-well black plate. Incubate for 15 minutes at room temperature.
- Reaction Start: Add the substrate mixture: H3K4me2 peptide (10 μ M), HRP (1 U/mL), and Amplex Red (50 μ M).[2]
- Kinetics: LSD1 demethylates H3K4me2, producing
as a byproduct.[1][2] HRP uses
to convert Amplex Red to Resorufin (highly fluorescent).[1][2]
- Measurement: Monitor fluorescence (Ex/Em: 530/590 nm) continuously for 30 minutes.
- Analysis: Calculate the slope of the linear phase. Plot % Activity vs. Log[Inhibitor] to determine IC50.[1][2]

Visualization of Resolution Workflow



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Caption: Workflow for the chiral resolution of Tranylcypromine using Tartaric Acid derivatives.

References

- Riley, T. N., & Brier, C. G. (1972). Absolute configuration of (+)- and (-)-trans-2-phenylcyclopropylamine hydrochloride.[1][2][3] *Journal of Medicinal Chemistry*, 15(11), 1187–1188.[2] [Link\[2\]](#)

- Binda, C., et al. (2010). Stereoselective inhibition of histone demethylase LSD1 by tranylcypromine analogues.[1][2] Journal of the American Chemical Society, 132(19), 6827–6833. [Link\[2\]](#)
- Yang, M., et al. (2007). Structural basis for the inhibition of the LSD1 histone demethylase by the antidepressant trans-2-phenylcyclopropylamine.[1] Biochemistry, 46(27), 8058–8065.[1][2] [Link\[2\]](#)
- FDA Label. Parnate (Tranylcypromine Sulfate) Prescribing Information.[1][2] [Link](#)
- Mautone, N., et al. (2015). Pure enantiomers of benzoylamino-tranylcypromine: LSD1 inhibition, gene modulation in human leukemia cells.[1][2] European Journal of Medicinal Chemistry, 94, 163-174. [Link](#)

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Sources

- 1. trans-2-フェニルシクロプロピルアミン ヘミ硫酸塩 | Sigma-Aldrich [sigmaaldrich.com]
- 2. (1S,2R)-tranylcypromine(1+) | C9H12N+ | CID 448753 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. pubs.acs.org [pubs.acs.org]
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